

analytical methods for quantifying 2-amino-3-(trifluoromethoxy)benzoic acid.

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Compound of Interest

Compound Name: 2-amino-3-(trifluoromethoxy)benzoic Acid

Cat. No.: B1279665

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An Application Guide to the Quantitative Analysis of **2-amino-3-(trifluoromethoxy)benzoic acid**

Introduction

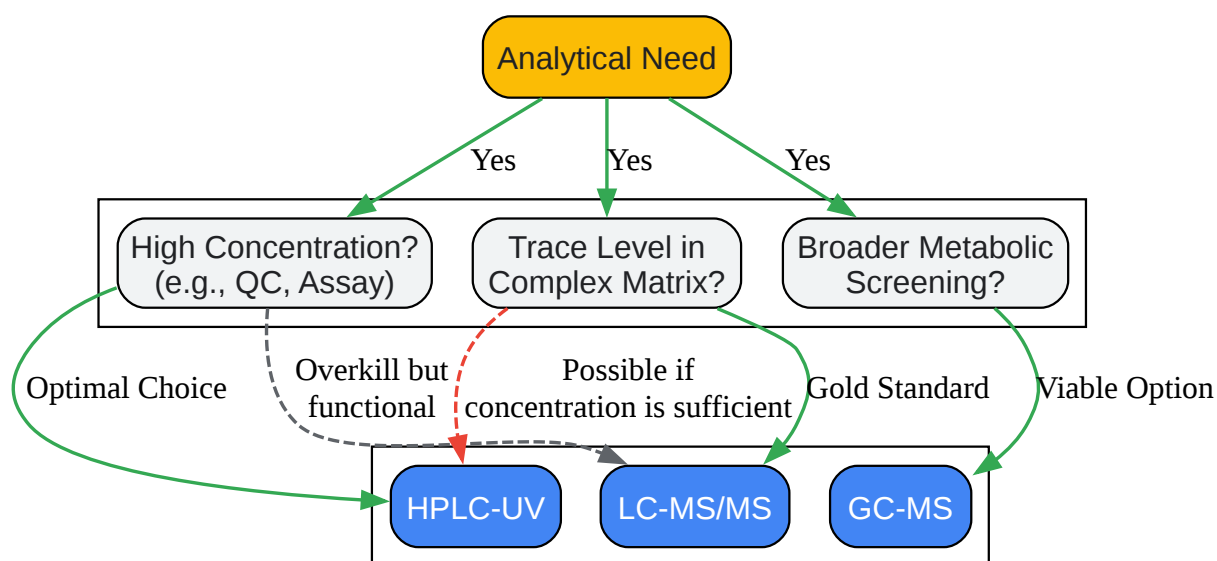
2-amino-3-(trifluoromethoxy)benzoic acid is an analog of anthranilic acid characterized by the presence of a trifluoromethoxy group. This functional group can significantly alter the molecule's physicochemical properties, including its lipophilicity, electronic effects, and metabolic stability, making it a compound of interest in pharmaceutical and agrochemical research. Accurate quantification of this molecule in various matrices, from reaction mixtures to biological fluids, is essential for process optimization, pharmacokinetic studies, and quality control.

This technical guide, designed for researchers and drug development professionals, provides a comprehensive overview of the primary analytical methodologies for the quantification of **2-amino-3-(trifluoromethoxy)benzoic acid**. We will explore the principles behind High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), and Gas Chromatography-Mass Spectrometry (GC-MS), offering detailed protocols and explaining the rationale behind experimental choices to ensure robust and reliable results.

Core Principles of Method Selection

The choice of an analytical method is a critical decision dictated by the specific requirements of the analysis, including sensitivity, selectivity, sample matrix complexity, and throughput. The validation of any chosen method must be performed in accordance with established guidelines, such as those from the International Council for Harmonisation (ICH), to ensure the data is reliable and suitable for its intended purpose.[1][2][3][4] The objective of validation is to formally document that the procedure consistently produces a result that meets pre-determined specifications and quality attributes.[5][6]

A general workflow for the analysis of **2-amino-3-(trifluoromethoxy)benzoic acid** is outlined below.



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